

Standard Operating Procedure for the Quantification of Treprostinil

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Compound of Interest

Compound Name: Treprostinil-13C2,d1

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Application Note and Protocol

This document provides a detailed standard operating procedure (SOP) for the quantification of Treprostinil in various matrices. The primary methods covered are Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) for biological samples and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for bulk drug and pharmaceutical formulations.

Introduction

Treprostinil is a stable synthetic analog of prostacyclin (PGI₂) used in the treatment of pulmonary arterial hypertension (PAH).^{[1][2]} It exerts its therapeutic effects through vasodilation of pulmonary and systemic arterial beds, inhibition of platelet aggregation, and inhibition of smooth muscle cell proliferation.^{[1][3][4]} Accurate and precise quantification of Treprostinil is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical products.

LC-MS/MS is the gold standard for quantifying Treprostinil in biological matrices such as plasma and serum due to its high sensitivity and specificity.^[5] For bulk drug substance and pharmaceutical dosage forms, HPLC-UV provides a robust and reliable method for quantification.^{[6][7][8]}

Part 1: Quantification of Treprostinil in Biological Matrices using LC-MS/MS

This section outlines the protocol for the determination of Treprostinil concentrations in human and rat serum and plasma.

Experimental Protocol

1. Materials and Reagents

- Treprostinil reference standard
- Internal Standard (IS): 6-keto Prostaglandin F1 α -d4 (or other suitable analog)[1]
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Control human and rat serum/plasma

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

3. Sample Preparation (Protein Precipitation)[1][5]

- Thaw biological samples (serum or plasma) on ice.
- To 100 μ L of the sample, add 10 μ L of the internal standard working solution.
- Add 900 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge at 10,000 x g for 15 minutes to pellet the precipitated proteins.

- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

4. Chromatographic Conditions^[1]

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 25% B, increase to 90% B over 2 minutes, hold for 1 minute, then return to initial conditions.
Flow Rate	0.6 mL/min
Column Temperature	50 °C
Injection Volume	10 µL
Run Time	4 minutes

5. Mass Spectrometric Conditions (Multiple Reaction Monitoring - MRM)

Parameter	Treprostinil	Internal Standard
Ionization Mode	Negative Electrospray Ionization (ESI-)	Negative Electrospray Ionization (ESI-)
Precursor Ion (m/z)	389.2	373.2
Product Ion (m/z)	231.1	167.1
Dwell Time	100 ms	100 ms
Collision Energy	Optimized for specific instrument	Optimized for specific instrument

Data Presentation: LC-MS/MS Method Validation

Summary

The following tables summarize the typical validation parameters for the LC-MS/MS method for Treprostinil quantification in biological matrices.^{[1][2]}

Table 1: Linearity and Range

Matrix	Linear Range (ng/mL)	Correlation Coefficient (r ²)
Human Plasma	0.25 - 75.0	>0.99
Human Serum	0.25 - 75.0	>0.99
Rat Serum	0.25 - 75.0	>0.99

Table 2: Accuracy and Precision

Matrix	QC Level	Concentration (ng/mL)	Accuracy (%)	Intra-assay Precision (%CV)	Inter-assay Precision (%CV)
Human Plasma	LLOQ	0.25	95.2 - 105.8	< 5.0	< 6.0
Low	0.75	94.1 - 104.3	< 4.0	< 5.0	
Mid	30.0	96.5 - 103.1	< 3.0	< 4.0	
High	60.0	97.2 - 102.8	< 2.5	< 3.5	
Human Serum	LLOQ	0.25	93.0 - 107.9	< 4.0	< 5.0
Low	0.75	95.3 - 104.9	< 3.5	< 4.5	
Mid	30.0	98.1 - 102.5	< 2.0	< 3.0	
High	60.0	96.8 - 103.4	< 2.0	< 3.0	
Rat Serum	LLOQ	0.25	92.9 - 107.1	< 3.5	< 4.5
Low	0.75	94.7 - 105.5	< 3.0	< 4.0	
Mid	30.0	97.5 - 102.9	< 2.5	< 3.5	
High	60.0	98.0 - 102.2	< 1.5	< 2.5	

Table 3: Recovery

Matrix	Concentration (ng/mL)	Recovery (%)	Precision (%CV)
Human Plasma	0.75	105.1 - 110.2	< 5.0
60.0	104.3 - 109.8	< 4.0	
Human Serum	0.75	106.2 - 110.7	< 4.5
60.0	105.5 - 109.1	< 3.5	
Rat Serum	0.75	104.8 - 110.1	< 5.5
60.0	104.9 - 108.7	< 4.0	

Part 2: Quantification of Treprostinil in Bulk and Pharmaceutical Dosage Forms using HPLC-UV

This section details the protocol for the quantification of Treprostinil in bulk drug substance and pharmaceutical formulations.

Experimental Protocol

1. Materials and Reagents

- Treprostinil reference standard
- Methanol (HPLC grade)
- Ortho-phosphoric acid (AR grade)
- Water (HPLC grade)
- Acetonitrile (HPLC grade)

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector

3. Sample Preparation

- **Standard Solution:** Accurately weigh and dissolve the Treprostinil reference standard in a suitable diluent (e.g., Methanol:Water) to obtain a known concentration.
- **Sample Solution (Bulk Drug):** Prepare a solution of the bulk drug in the same manner as the standard solution.
- **Sample Solution (Dosage Form):** For formulations, an appropriate extraction procedure should be developed and validated to ensure complete recovery of Treprostinil from the matrix.

4. Chromatographic Conditions[6][7][8]

Parameter	Condition 1	Condition 2
Column	Phenomenex Luna C18 (250 x 4.6mm, 5µm)[6]	ZORBAX Eclipse XDB-C18 (150 x 4.6 mm, 5 µm)[7]
Mobile Phase	Methanol: 0.1% Ortho phosphoric acid (20:80 v/v)[6]	0.1% Ortho phosphoric acid: Methanol (60:40 v/v)[7]
Flow Rate	1.0 mL/min[6]	1.2 mL/min[7]
Detection Wavelength	223 nm[6]	288 nm[7]
Column Temperature	Ambient	30 °C[7]
Injection Volume	20 µL	10 µL[7]

Data Presentation: HPLC-UV Method Validation Summary

The following tables summarize typical validation parameters for the HPLC-UV method for Treprostinil quantification.[6][7][9][10]

Table 4: Linearity and Range

Parameter	Result
Linearity Range (µg/mL)	10 - 60[6]
Correlation Coefficient (r ²)	0.9995[6]

Table 5: Limit of Detection (LOD) and Limit of Quantification (LOQ)

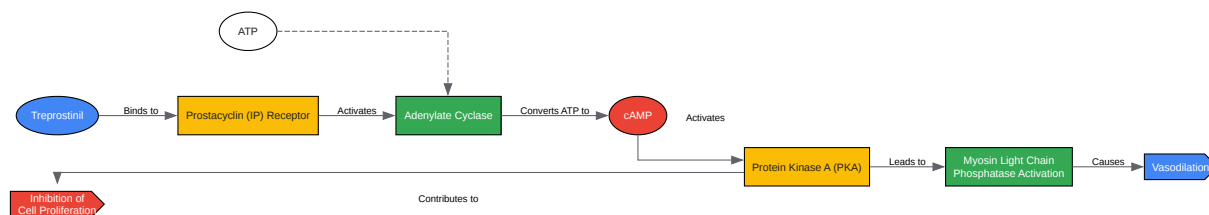
Parameter	Result (µg/mL)
LOD	0.691[6]
LOQ	2.093[6]

Table 6: System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	< 1.5
Theoretical Plates	≥ 2000	> 3000
% RSD of Peak Area	≤ 2.0%	< 1.0%

Mandatory Visualizations

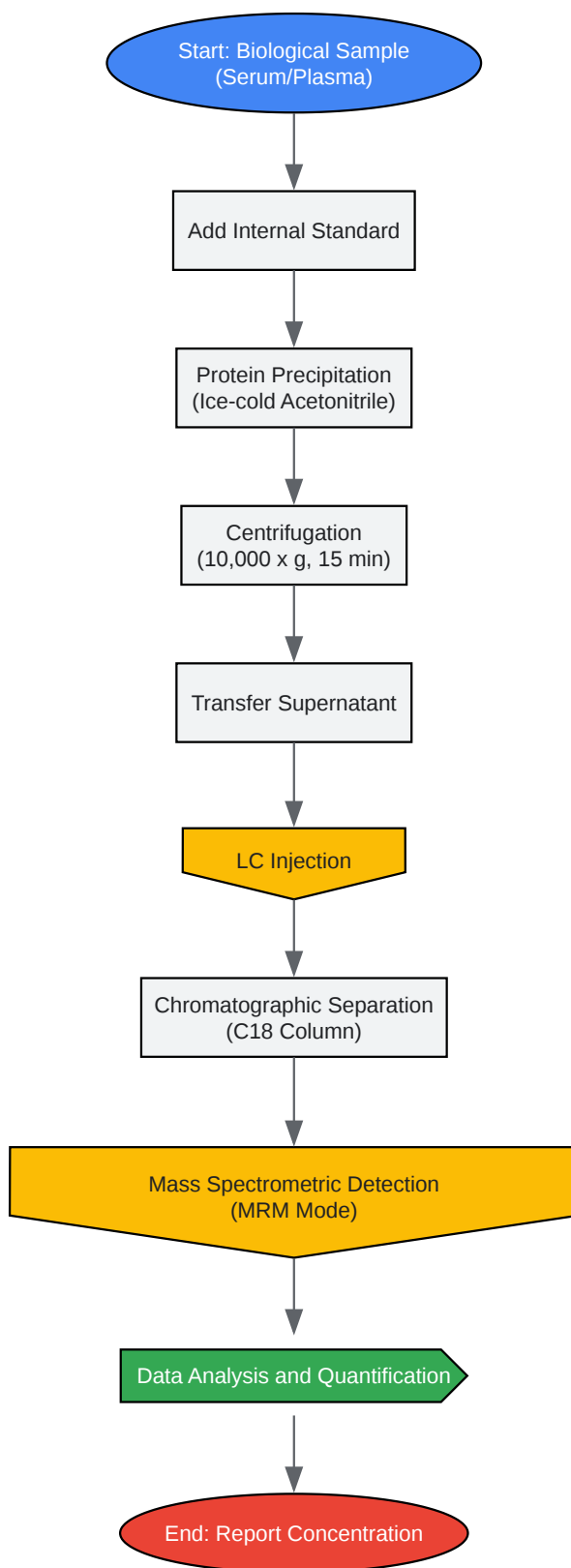
Signaling Pathway of Treprostinil



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Caption: Treprostinil signaling pathway in vascular smooth muscle cells.

Experimental Workflow for LC-MS/MS Quantification



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Caption: Workflow for Treprostinil quantification by LC-MS/MS.

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